

Personal protective equipment for handling 7-Deazaxanthine

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Compound of Interest

Compound Name: 7-Deazaxanthine

Cat. No.: B559698

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Essential Safety and Handling Guide for 7-Deazaxanthine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **7-Deazaxanthine**, a purine derivative with antiangiogenic properties.^{[1][2]} Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Hazard Identification and GHS Classification

7-Deazaxanthine is classified with several hazards that necessitate careful handling.^{[3][4]} All personnel must be familiar with the following GHS classifications and associated pictograms before working with this compound.

Hazard Class	GHS Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	 alt text
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	 alt text
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	 alt text
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation	 alt text

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to mitigate the risks of exposure. The following table outlines the required PPE for handling **7-Deazaxanthine**.

Body Area	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Use proper glove removal technique to avoid skin contact. [5]
Eyes/Face	Safety glasses with side shields or chemical splash goggles and a face shield	Eye and face protection is crucial to prevent splashes. [6] [7] A face shield should be worn when there is a significant risk of splashing.
Body	Laboratory coat or chemical-resistant apron	A fully buttoned lab coat should be worn at all times. For tasks with a higher risk of spills, a chemical-resistant apron over the lab coat is advised. [8]
Respiratory	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or glove box to prevent inhalation of dust particles. [9] The type of respirator should be selected based on a risk assessment.
Feet	Closed-toe shoes	Shoes must fully cover the feet to protect from spills. [10]

Operational Plan: Step-by-Step Handling Procedures

Follow these steps to ensure the safe handling of **7-Deazaxanthine** from receipt to use.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[3\]](#)
Recommended long-term storage is between 10°C and 25°C.[\[2\]](#) For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month.[\[11\]](#)
 - Keep away from strong oxidizing agents.[\[7\]](#)
- Preparation for Use:
 - Read the Safety Data Sheet (SDS) thoroughly before use.[\[3\]](#)
 - Work in a designated area, such as a chemical fume hood or a glove box, to minimize inhalation exposure.
 - Ensure an eyewash station and safety shower are readily accessible.[\[12\]](#)
- Weighing and Aliquoting:
 - **7-Deazaxanthine** is a powder, so care must be taken to avoid creating dust.[\[1\]](#)
 - Perform all weighing and aliquoting within a chemical fume hood or other ventilated enclosure.
 - Use anti-static weighing paper or a container to prevent dispersal of the powder.
- Dissolving and Solution Preparation:
 - Add the solvent to the powdered **7-Deazaxanthine** slowly to avoid splashing.
 - If heating is required, use a controlled heating source like a water bath and ensure adequate ventilation.
- Experimental Use:
 - Always wear the appropriate PPE as outlined above.

- Handle all solutions containing **7-Deazaxanthine** with the same care as the solid form.
- Avoid eating, drinking, or smoking in the laboratory.[3]

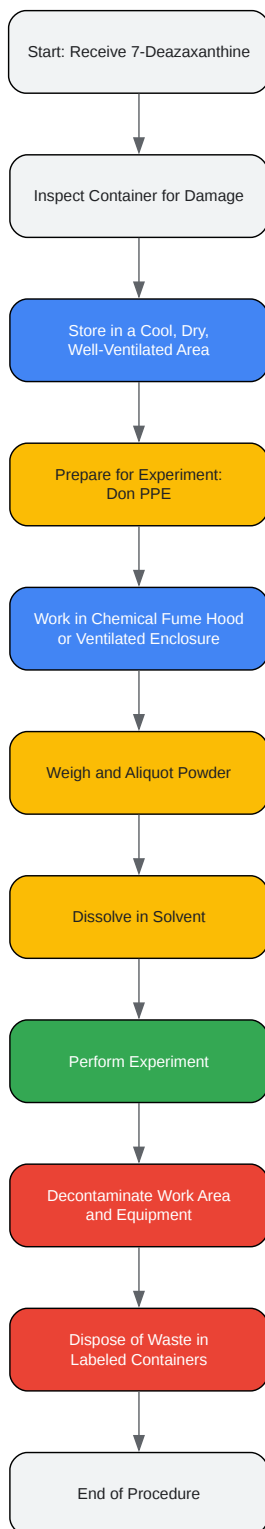
Disposal Plan

Proper disposal of **7-Deazaxanthine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
 - Collect all unused **7-Deazaxanthine** powder and any materials heavily contaminated with the solid (e.g., weighing paper, contaminated gloves) in a designated, labeled hazardous waste container.
- Liquid Waste:
 - Collect all solutions containing **7-Deazaxanthine** in a labeled hazardous waste container. Do not pour down the drain.
- Contaminated Labware:
 - Decontaminate glassware by rinsing with an appropriate solvent. Collect the rinsate as hazardous liquid waste.
 - Dispose of single-use plastics and other lightly contaminated materials in the designated solid waste container.
- Disposal Procedures:
 - All waste must be disposed of in accordance with local, state, and federal regulations.[5] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste pickup and disposal.

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps and decision points for the safe handling of **7-Deazaxanthine**.



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Caption: Workflow for the safe handling of **7-Deazaxanthine**.

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